

Comparative Guide to Structural Elucidation of Rilpivirine and Key Intermediates via MS/MS

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Compound of Interest

Compound Name: 3-[(2,2-Dimethylpropyl)amino]-4-methylbenzonitrile

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Executive Summary & Strategic Context

Rilpivirine (TMC278) is a diarylpyrimidine (DAPY) non-nucleoside reverse transcriptase inhibitor (NNRTI) critical in HIV-1 therapy. In drug development and CMC (Chemistry, Manufacturing, and Controls) workflows, the primary challenge is not merely detecting Rilpivirine, but distinguishing it from its structurally distinct intermediates and isobaric impurities.

This guide objectively compares analytical approaches for characterizing Rilpivirine against its critical "alternatives"—specifically its Z-isomer, oxidative degradants, and hydrolysis products.

[1] Unlike standard operating procedures (SOPs), this document focuses on the causality of fragmentation to provide a self-validating framework for structural elucidation.

Instrumental Comparison: Q-TOF vs. Triple Quadrupole

For the characterization of Rilpivirine intermediates, the choice of mass analyzer dictates the depth of structural insight.

Feature	Q-TOF / Orbitrap (HRMS)	Triple Quadrupole (QqQ)	Verdict for Rilpivirine
Primary Utility	Structural Elucidation & Unknown ID	Targeted Quantitation (MRM)	HRMS is mandatory for identifying novel degradants (e.g., N-oxides).
Mass Accuracy	< 5 ppm (confident elemental formula)	Unit Resolution (0.7 Da)	HRMS required to distinguish metabolic oxidation (+15.9949 Da) from other adducts.
Sensitivity	High (modern instruments)	Ultra-High	QqQ is preferred only for routine pharmacokinetic (PK) monitoring, not structural ID.
Scan Modes	MS/MS, MSE, DDA	SRM/MRM, Neutral Loss	DDA (Data Dependent Acquisition) on HRMS provides the most comprehensive fragmentation map.

Expert Insight: While QqQ is the gold standard for quantifying Rilpivirine in plasma (e.g., clinical trials), it fails to provide the spectral resolution necessary to confidently assign the location of biotransformation (e.g., hydroxylation on the dimethylphenyl ring vs. the benzonitrile moiety). Therefore, this guide assumes the use of High-Resolution MS (HRMS) for intermediate profiling.

Rilpivirine Fragmentation Pathway (Mechanism of Action)[2]

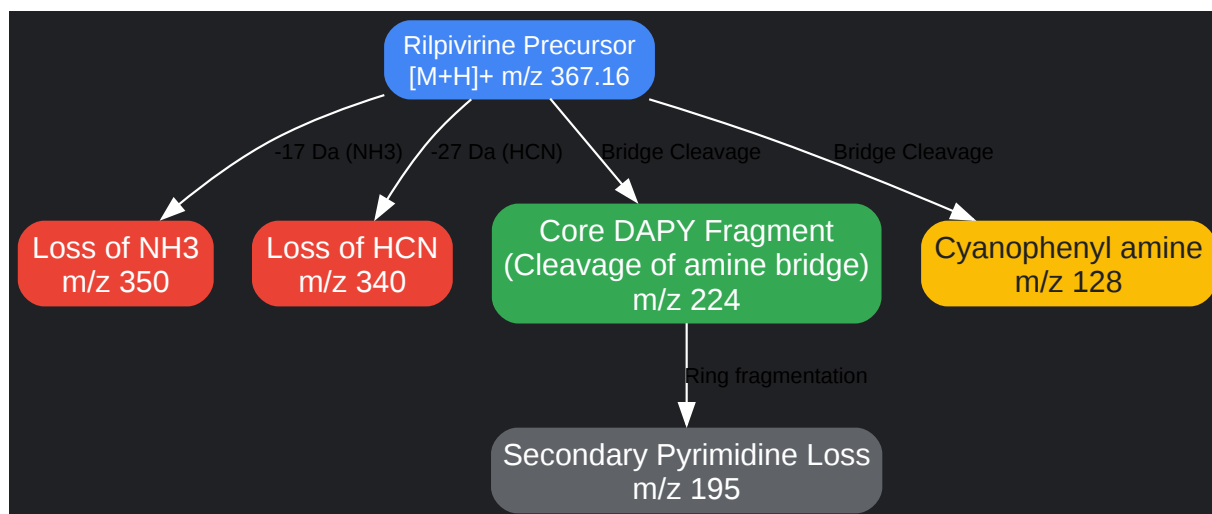
Understanding the fragmentation of the parent molecule (E-isomer) is the baseline for identifying any intermediate. Rilpivirine ($[M+H]^+$ m/z 367.[2][3]16) follows a distinct fragmentation pattern driven by the stability of its diarylpyrimidine core.

Key Diagnostic Ions[5]

- Precursor Ion: m/z 367.16 $[M+H]^+$
- Primary Fragment (m/z 224): Resulting from the cleavage of the amine bridge connecting the pyrimidine ring to the benzonitrile group. This is the most abundant and diagnostic ion for the "left" side of the molecule (the pyrimidine-dimethylphenyl amine core).
- Secondary Fragment (m/z 128): Represents the cyanophenyl amine moiety. This ion confirms the integrity of the benzonitrile "right" side.
- Neutral Losses:
 - -HCN (27 Da): Characteristic of the nitrile group.
 - -NH₃ (17 Da): Observed extrusion from the amine linker.

Visualization: Fragmentation Tree

The following diagram illustrates the validated fragmentation pathway for Rilpivirine.



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Caption: Validated MS/MS fragmentation tree for protonated Rilpivirine (m/z 367), highlighting diagnostic cleavage points.

Differential Characterization: Rilpivirine vs. Intermediates

This section details how to distinguish the parent drug from its specific impurities using Mass Spectrometry and Chromatography.^[1]

Rilpivirine (E-isomer) vs. Z-Isomer (Impurity D)

The Z-isomer is a photo-degradation product and a synthesis impurity.

- Challenge: They are isobaric (Same m/z 367.16). Their MS/MS spectra are nearly identical because the core connectivity is the same; only the spatial arrangement around the double bond differs.
- Differentiation Strategy:
 - MS/MS: Ineffective for conclusive ID.
 - Chromatography (Critical): You must rely on Retention Time (RT). The Z-isomer typically elutes earlier than the E-isomer on C18 columns due to differences in polarity and steric hindrance.
 - Action: If a peak appears at m/z 367 with a relative retention time (RRT) of ~0.85-0.90, it is the Z-isomer.

Rilpivirine vs. Hydroxylated Metabolites (Oxidation)

- Precursor Shift: m/z 367 → m/z 383 (+16 Da).
- Localization:
 - If m/z 224 shifts to m/z 240: Oxidation is on the dimethylphenyl/pyrimidine side.
 - If m/z 128 shifts to m/z 144: Oxidation is on the benzonitrile side.

- Causality: CYP3A4 metabolism typically targets the methyl groups on the phenyl ring.

Rilpivirine vs. Amide Impurities (Hydrolysis)

Nitrile groups are susceptible to hydrolysis under acidic/basic stress, converting the -CN to -CONH₂.

- Impurity A (Acid/Base Hydrolysis):
 - Mechanism: Nitrile hydration.
 - Mass Shift: +18 Da (Addition of H₂O).
 - Precursor:m/z 385.
 - Key Fragment: Loss of NH₃ (17 Da) becomes highly prominent from the amide group.

Summary Table of Diagnostic Ions

Analyte	Precursor (m/z)	Key Diagnostic Fragment	Mass Shift (Δ)	Mechanism
Rilpivirine (E)	367.16	224, 128	0	Parent
Z-Isomer	367.16	224, 128	0	Isomerization (Distinguish by RT)
Des-cyano	341.16	198	-26	Loss of CN group
Amide Impurity	385.17	242 (if on core)	+18	Hydrolysis (-CN to -CONH ₂)
N-Oxide	383.16	240 or 144	+16	Oxidation

Experimental Protocol (Self-Validating)

To replicate these results, follow this protocol. The "Self-Validation" steps ensure the system is operating correctly before sample consumption.

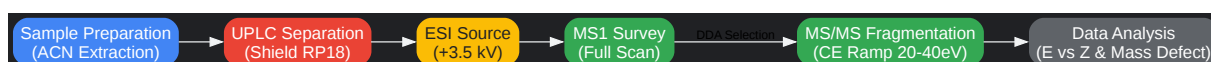
Step 1: Chromatographic Conditions[6]

- Column: Waters Acquity UPLC BEH C18 or Shield RP18 (1.7 μ m, 2.1 x 100 mm). Why? Shield RP18 provides better separation of the E/Z isomers.
- Mobile Phase A: 10 mM Ammonium Formate in Water (pH ~3.0 adjusted with Formic Acid).
- Mobile Phase B: Acetonitrile.[4][5]
- Gradient: 10% B to 90% B over 10 minutes.

Step 2: Mass Spectrometry Parameters (ESI+)

- Source: Electrospray Ionization (Positive Mode).[6]
- Capillary Voltage: 3.0 - 3.5 kV.
- Cone Voltage: 30 V (Optimized for m/z 367 transmission).
- Collision Energy (CE): Ramp 20-40 eV. Why? A ramp ensures capture of both fragile ions (m/z 350) and stable core ions (m/z 128).

Step 3: Workflow Visualization



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Caption: Integrated LC-MS/MS workflow for the separation and structural characterization of Rilpivirine impurities.

Step 4: Self-Validation (System Suitability)

- Inject a Rilpivirine Standard: Verify the intensity ratio of m/z 224 to m/z 128 is consistent (typically ~2:1 depending on instrument).

- Resolution Check: Ensure the resolution between the Z-isomer (if available in mix) and E-isomer is > 1.5 .
- Mass Accuracy Check: The internal lock-mass (e.g., Leucine Enkephalin) must yield < 2 ppm error before running unknowns.

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